

Essential Guide to the Proper Disposal of CPD-1224

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Compound of Interest

Compound Name: CPD-1224

Cat. No.: B10857977

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical compounds are paramount to ensuring a secure laboratory environment. This guide provides essential safety and logistical information for the proper disposal of **CPD-1224**, a potent, orally effective ALK inhibitor used in cancer research. Given the absence of a specific Safety Data Sheet (SDS) in publicly available resources, the following procedures are based on general best practices for the disposal of hazardous and potentially cytotoxic research chemicals.

It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with all local, state, and federal regulations.

Chemical and Physical Properties of CPD-1224

A summary of the known quantitative data for **CPD-1224** is presented below. This information is crucial for a preliminary assessment of its potential hazards and for making informed decisions regarding its handling and disposal.

Property	Value	Reference
Molecular Formula	C43H47CIN8O7S	[1][2]
Molecular Weight	855.41 g/mol	[1]
CAS Number	2891620-68-9	[2][3][4]
Purity	>98%	[3][4]
cLogP	6.9	[5]
Storage Temperature	Short term (days to weeks) at 0 - 4°C; Long term (months to years) at -20°C	[1]

Standard Operating Procedure for the Disposal of CPD-1224

The following step-by-step protocol is a recommended guideline for the safe disposal of **CPD-1224**. This procedure should be performed in a designated laboratory area, and all personnel must wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety goggles, and chemical-resistant gloves.

Experimental Protocol: Waste Segregation and Collection

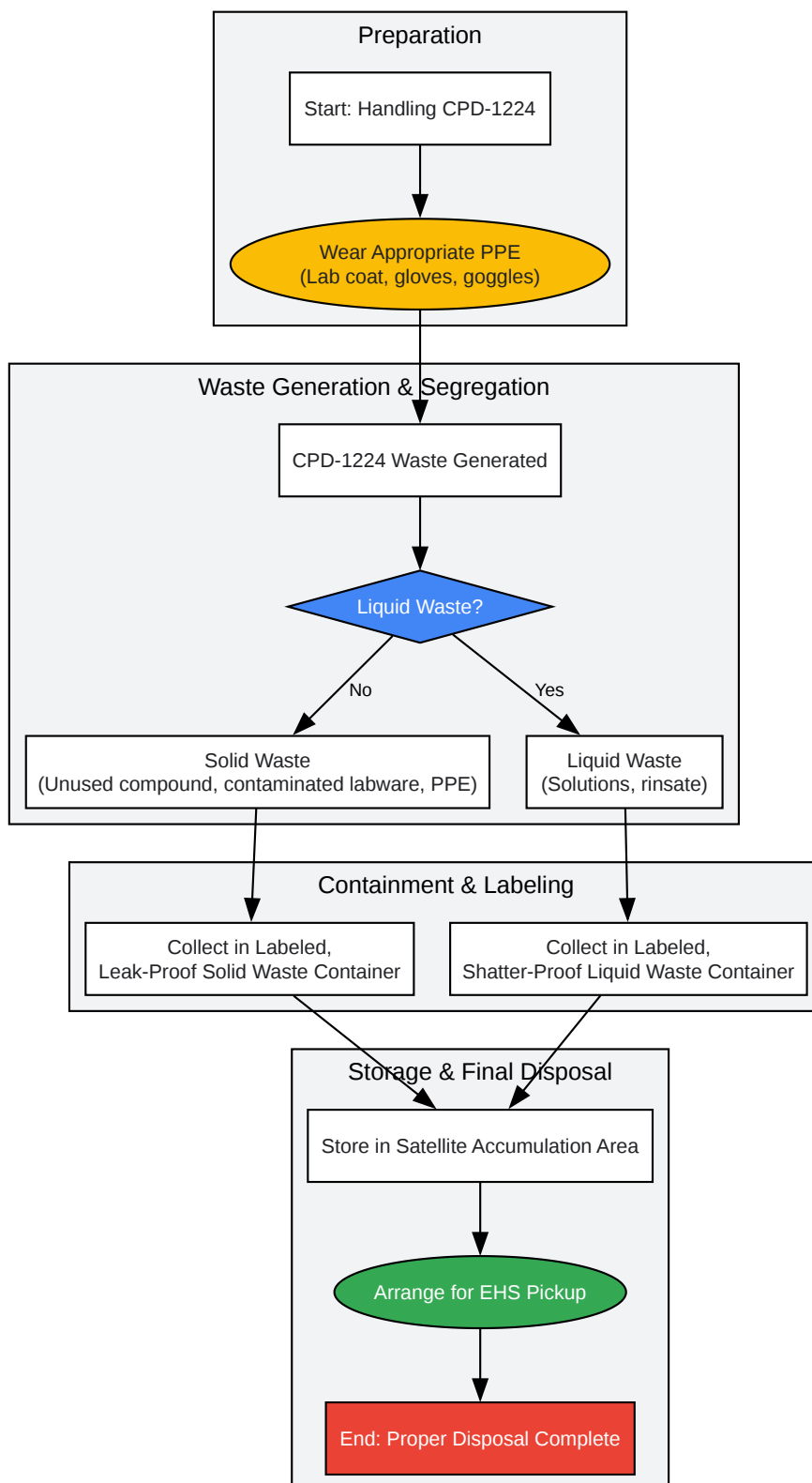
- Initial Assessment: Treat **CPD-1224** as a hazardous and potentially cytotoxic compound due to its biological activity as a PROTAC (Proteolysis Targeting Chimera) used in oncology research.[6][7]
- Waste Categorization: All materials that have come into contact with **CPD-1224** must be considered hazardous chemical waste. This includes:
 - Unused or expired solid **CPD-1224**.
 - Solutions containing **CPD-1224**.
 - Contaminated labware (e.g., vials, pipette tips, centrifuge tubes).

- Contaminated PPE (e.g., gloves, disposable lab coats).
- Solid Waste Disposal:
 - Place all solid waste, including contaminated consumables, into a dedicated, leak-proof hazardous waste container.
 - This container should be clearly labeled as "Hazardous Chemical Waste" and "Cytotoxic Waste." Include the full chemical name (**CPD-1224**) and the date.
- Liquid Waste Disposal:
 - Collect all liquid waste containing **CPD-1224** in a dedicated, sealed, and shatter-proof container.
 - The container must be compatible with the solvents used.
 - Clearly label the container with "Hazardous Chemical Waste," "Cytotoxic Waste," the full chemical name (**CPD-1224**), and the approximate concentration and solvent composition.
 - Do not mix with other chemical waste streams unless explicitly permitted by your institution's EHS guidelines.[8]
- Empty Container Disposal:
 - An empty container that held **CPD-1224** should be triple-rinsed with a suitable solvent.
 - The rinsate must be collected and disposed of as hazardous liquid waste.[3]
 - After triple-rinsing, the container can be disposed of as regular lab glass or plastic, provided all labels are defaced.[3]
- Storage of Waste:
 - Store all hazardous waste containers in a designated Satellite Accumulation Area within the laboratory.
 - Ensure containers are kept closed except when adding waste.

- Store in a well-ventilated area, away from incompatible materials.
- Final Disposal:
 - Contact your institution's EHS department to arrange for the pickup and final disposal of the hazardous waste.
 - Do not pour any amount of **CPD-1224** or its solutions down the drain.[1]

Visualizing the Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **CPD-1224**, from initial handling to final removal by EHS.



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CPD-1224 Disposal Workflow

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